

Ethaboxam-d5 CAS number and molecular weight

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Compound of Interest

Compound Name: Ethaboxam-d5

Cat. No.: B1154700

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Technical Guide: Ethaboxam-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethaboxam-d5**, a deuterated analog of the fungicide Ethaboxam. This document outlines its chemical properties, analytical methodologies, and its role as an internal standard in residue analysis.

Core Compound Information

Ethaboxam-d5 serves as an essential internal standard for the quantitative analysis of Ethaboxam in various matrices. Its physical and chemical properties are summarized below.

Property	Value
Compound Name	Ethaboxam-d5
Synonyms	Guardian-d5, N-(Cyano-2-thienylmethyl)-4-ethyl-d5-2-(ethylamino)-5-thiazolecarboxamide
Molecular Formula	C ₁₄ H ₁₁ D ₅ N ₄ OS ₂
Molecular Weight	325.46 g/mol [1] [2]
CAS Number	162650-77-3 (unlabeled)

Analytical Data

The following table summarizes key parameters for the analysis of Ethaboxam and the use of **Ethaboxam-d5** as an internal standard, based on validated analytical methods.

Analyte	Ion Transition (m/z)	Confirmatory Ion Transition (m/z)	Expected Retention Time (min)
Ethaboxam	321.1 → 200.0	321.1 → 183.0	~6.8
Ethaboxam-d5 (ISTD)	326.1 → 205.0	Not Applicable	Not specified

Experimental Protocols

A validated analytical method for the determination of Ethaboxam in soil, utilizing **Ethaboxam-d5** as an internal standard, has been established. The following protocol is a summary of the methodology described in EPA analytical method RM-49S-1.

1. Sample Preparation and Extraction:

- **Extraction:** Samples are extracted using a mixture of acetonitrile and water.
- **Centrifugation and Filtration:** The extract is centrifuged and filtered to remove particulate matter.
- **Liquid-Liquid Partitioning:** An aliquot of the extract is diluted with acetonitrile and partitioned twice with hexane to remove nonpolar interferences.
- **Solvent Evaporation and Reconstitution:** The acetonitrile phase is evaporated, and the residue is redissolved in a sodium chloride solution.
- **Final Extraction:** The aqueous residue is then partitioned twice with dichloromethane.

2. Instrumental Analysis (LC-MS/MS):

- **Instrumentation:** An Agilent Technologies 1200 series High-Performance Liquid Chromatography (HPLC) system coupled with an Applied Biosystems API 4000 tandem mass spectrometer (MS/MS) with positive electrospray ionization is utilized.

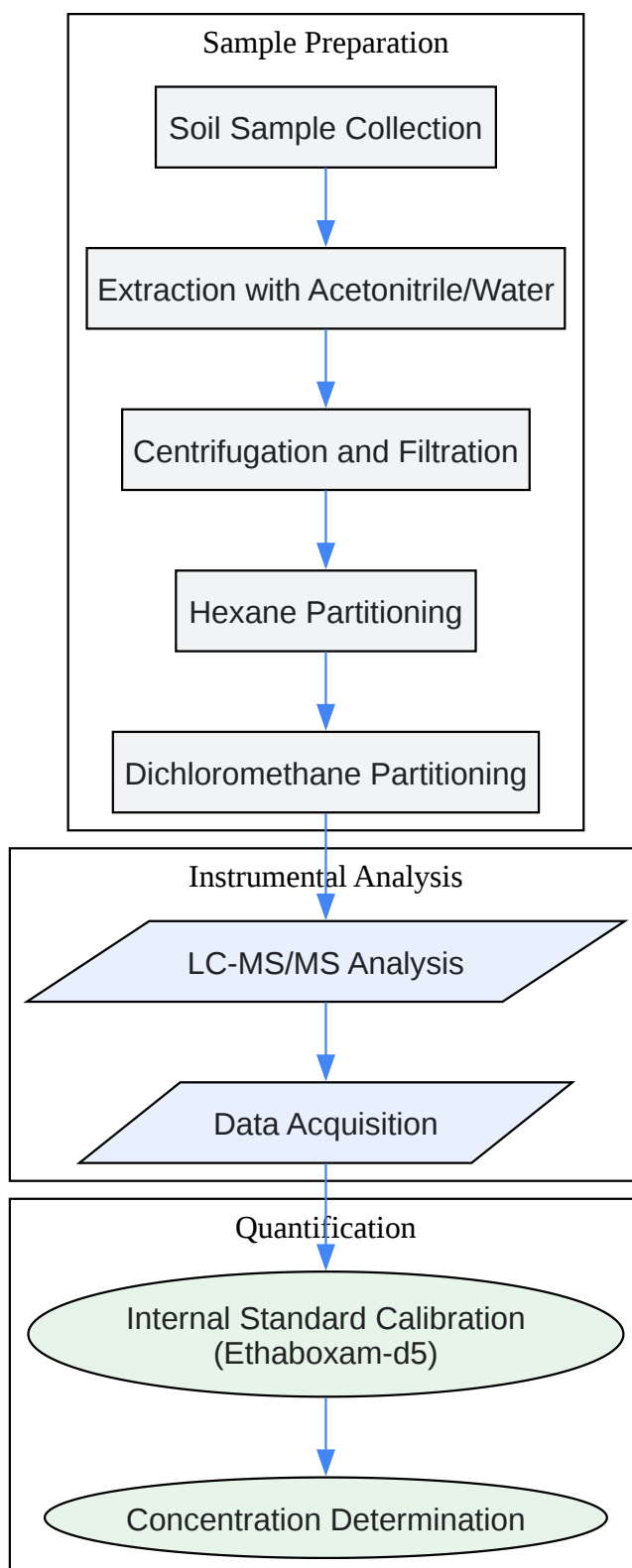
- Chromatographic Separation:
 - Guard Column: Phenomenex C8 (2.0 x 4.0 mm)
 - Analytical Column: Agilent Eclipse XDB-C18 (50 mm x 4.6 mm, 5 μ m)
 - Column Temperature: 25°C
 - Mobile Phase: A gradient of (A) 0.05% formic acid in water and (B) 0.05% formic acid in methanol.
- Mass Spectrometric Detection: Analytes are monitored using specific ion transitions as detailed in the analytical data table above.

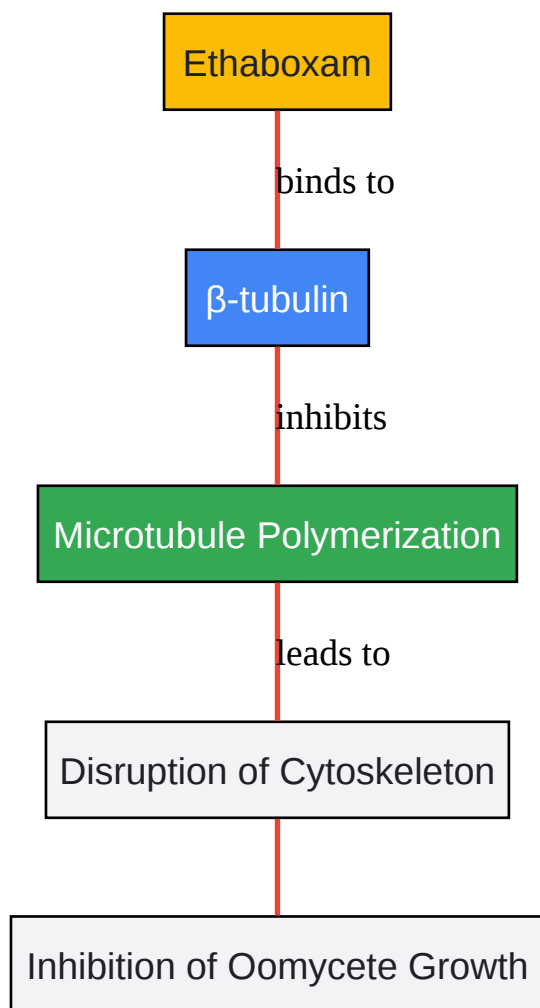
3. Quantification:

- A weighted second-order polynomial standard curve is generated by plotting the area ratio of the analyte to the internal standard (Ethaboxam/**Ethaboxam-d5**) against the nominal concentration of the calibration standards.

Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for the analysis of Ethaboxam and its mechanism of action.





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References

- 1. pubs.usgs.gov [pubs.usgs.gov]
- 2. epa.gov [epa.gov]
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Phone: (601) 213-4426
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